

# handling and safety procedures for Dichlorotetrafluoroethane in a research lab

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichlorotetrafluoroethane*

Cat. No.: *B1200811*

[Get Quote](#)

## Application Notes and Protocols for Dichlorotetrafluoroethane

Document ID: DTE-RLSP-20251221 Version: 1.0 Title: Safe Handling and Emergency Procedures for **Dichlorotetrafluoroethane** in a Research Laboratory

### Introduction

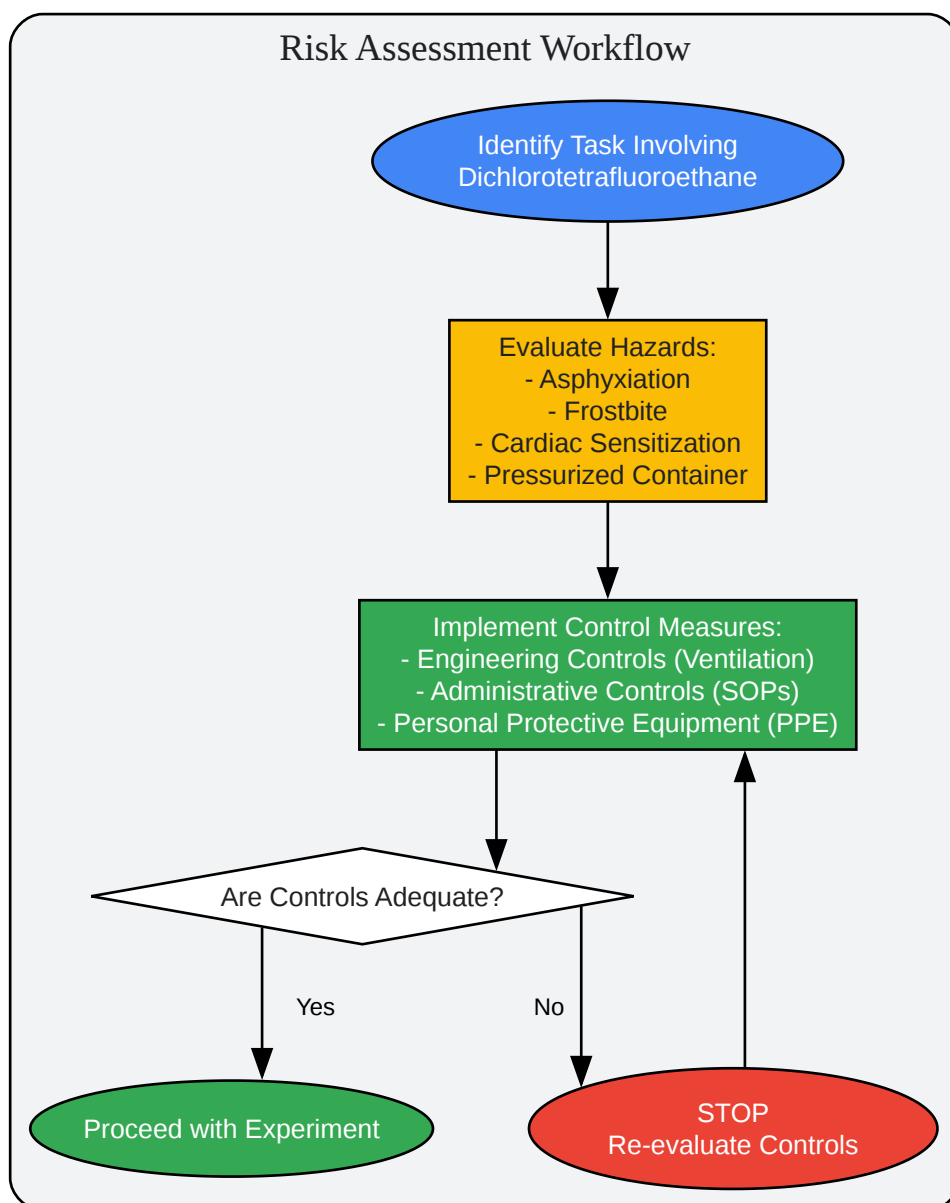
These application notes provide detailed protocols for the safe handling, storage, and disposal of **Dichlorotetrafluoroethane** (CFC-114) in a research laboratory setting. The protocols are designed for researchers, scientists, and drug development professionals to minimize exposure risks and ensure a safe working environment. **Dichlorotetrafluoroethane** is a colorless, non-flammable gas at room temperature with a faint, ether-like odor at high concentrations.<sup>[1][2][3]</sup> While it has low acute toxicity, it can displace oxygen and cause rapid suffocation.<sup>[4][5]</sup> Contact with the liquid form can cause frostbite.<sup>[4][6][7]</sup>

### Hazard Identification and Risk Assessment

Prior to handling **Dichlorotetrafluoroethane**, a thorough risk assessment is mandatory. The primary hazards associated with its use in a laboratory setting include:

- Asphyxiation: As a gas heavier than air, it can accumulate in low-lying areas and confined spaces, displacing oxygen.<sup>[4][5]</sup>

- Frostbite: Direct contact with the liquefied gas can cause severe skin and eye burns.[6][7][8]
- Cardiac Sensitization: High concentrations may lead to cardiac arrhythmia, especially during adrenaline release.[4][9]
- Container Rupture: Cylinders may explode if heated.[3][10][11]
- Hazardous Decomposition Products: At temperatures above 250°C, it can decompose to form hydrochloric acid (HCl), hydrofluoric acid (HF), and carbonyl halides.[4][5]



[Click to download full resolution via product page](#)

**Caption:** Risk assessment workflow for **Dichlorotetrafluoroethane**.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 1,2-Dichlorotetrafluoroethane.

Property	Value
Molecular Formula	C2Cl2F4[10]
Molecular Weight	170.92 g/mol [2]
Appearance	Colorless gas with a faint, ether-like odor at high concentrations.[3]
Physical State (at 15°C, 1 atm)	Gas[10]
Boiling Point (at 1 atm)	3.8°C (38.8°F)[5][10]
Freezing Point	-94°C (-137°F)[10]
Vapor Density (Air = 1)	5.89[3]
Specific Gravity (Liquid at 25°C)	1.455[10]
Flash Point	Non-flammable[10]
Solubility	Insoluble in water; Soluble in ethanol and ether. [8]

## Occupational Exposure Limits

Adherence to established exposure limits is critical to prevent adverse health effects. Prolonged exposure can have a narcotic effect or lead to rapid suffocation.[10]

Organization	Exposure Limit (8-hour TWA)
OSHA (PEL)	1,000 ppm (7,000 mg/m <sup>3</sup> )[6][9][11]
NIOSH (REL)	1,000 ppm (7,000 mg/m <sup>3</sup> )[6][9][11]
ACGIH (TLV)	1,000 ppm (6,990 mg/m <sup>3</sup> )[6][9][11]
IDLH (Immediately Dangerous to Life or Health)	15,000 ppm[9][10]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

## Experimental Protocols

### Protocol for General Handling and Use

This protocol outlines the standard procedure for handling **Dichlorotetrafluoroethane** in a laboratory setting to minimize exposure.

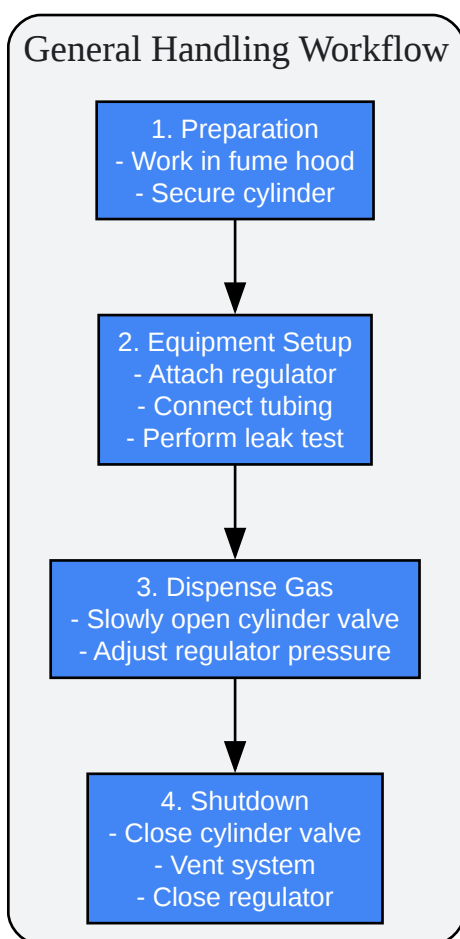
Materials:

- Cylinder of **Dichlorotetrafluoroethane** with a compatible pressure-reducing regulator.
- Chemically resistant tubing.
- Experimental apparatus located within a certified chemical fume hood.
- Required Personal Protective Equipment (see Section 6.0).

Procedure:

- Preparation:
  - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[5]
  - Post warning signs indicating the use of a compressed gas and potential asphyxiation hazard.[6]

- Secure the gas cylinder upright to a stable surface (e.g., wall, benchtop) using a cylinder strap or chain.[\[12\]](#)
- Equipment Setup:
  - Before connecting the regulator, ensure the valve threads are clean and undamaged.
  - Attach a pressure-reducing regulator compatible with the cylinder valve.
  - Connect the regulator outlet to the experimental apparatus using appropriate, chemically-resistant tubing.
  - Leak-test all connections using a soap solution or an electronic leak detector.
- Gas Dispensing:
  - Slowly open the main cylinder valve.
  - Adjust the regulator to the desired delivery pressure.
  - Monitor the system for any signs of leaks or malfunction.
- Shutdown:
  - Close the main cylinder valve.
  - Vent the remaining gas from the regulator and tubing into the fume hood.
  - Once the pressure gauges on the regulator read zero, close the regulator valve.
  - Disconnect the apparatus.
  - Replace the valve protection cap on the cylinder.[\[12\]](#)



[Click to download full resolution via product page](#)

**Caption:** Standard workflow for handling **Dichlorotetrafluoroethane**.

## Protocol for Storage

Proper storage is essential to prevent accidents and maintain the integrity of the chemical.

Procedure:

- Store cylinders in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[13]
- Cylinder temperatures should not exceed 52°C (125°F).[10][11][12]
- Store cylinders in an upright position and secure them to prevent falling.[12]

- Segregate from incompatible materials, particularly chemically-active metals like sodium, potassium, and powdered aluminum.[7]
- Use a "first in, first out" inventory system to avoid long-term storage.
- Ensure the storage area is clearly marked with the appropriate hazard signs.

## Protocol for Waste Disposal

All waste disposal must comply with local, state, and federal regulations.

Procedure:

- Empty Cylinders:
  - Do not attempt to refill empty cylinders.
  - Return empty or partially used cylinders to the supplier.
  - Ensure the cylinder valve is closed and the valve cap is in place before transport.
- Contaminated Materials:
  - Dispose of materials contaminated with **Dichlorotetrafluoroethane** (e.g., cleaning rags, absorbent pads) as hazardous waste.[14][15]
  - Place contaminated materials in a sealed, properly labeled container.
- Sewer Disposal:
  - Never dispose of **Dichlorotetrafluoroethane** down the drain.[16][17]

## Personal Protective Equipment (PPE)

The following PPE is required when handling **Dichlorotetrafluoroethane**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.[10][18] A face shield may be required for operations with a high risk of liquid splash.[6]	Protects against splashes of liquefied gas which can cause frostbite.[7]
Skin Protection	Insulated gloves (e.g., neoprene, butyl rubber) when handling liquid or in situations with potential for liquid contact.[4][19] A lab coat should be worn.[14]	Prevents frostbite from contact with the liquefied gas.[6][19]
Respiratory Protection	Generally not required in well-ventilated areas.[4] For emergencies or in poorly ventilated spaces where concentrations may exceed the PEL, a self-contained breathing apparatus (SCBA) or supplied-air respirator is necessary.[4][6][7]	Protects against asphyxiation and high vapor concentrations.[4]

## Emergency Procedures

Immediate and appropriate response to emergencies is crucial.

## First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[4][10] If breathing has stopped, provide artificial respiration.[10] If breathing is difficult, administer oxygen.[10] Seek immediate medical attention.[10]
- Skin Contact (Frostbite): Promptly flush the affected area with lukewarm water. DO NOT USE HOT WATER.[4][10] Do not rub the affected area.[4] Remove contaminated clothing.

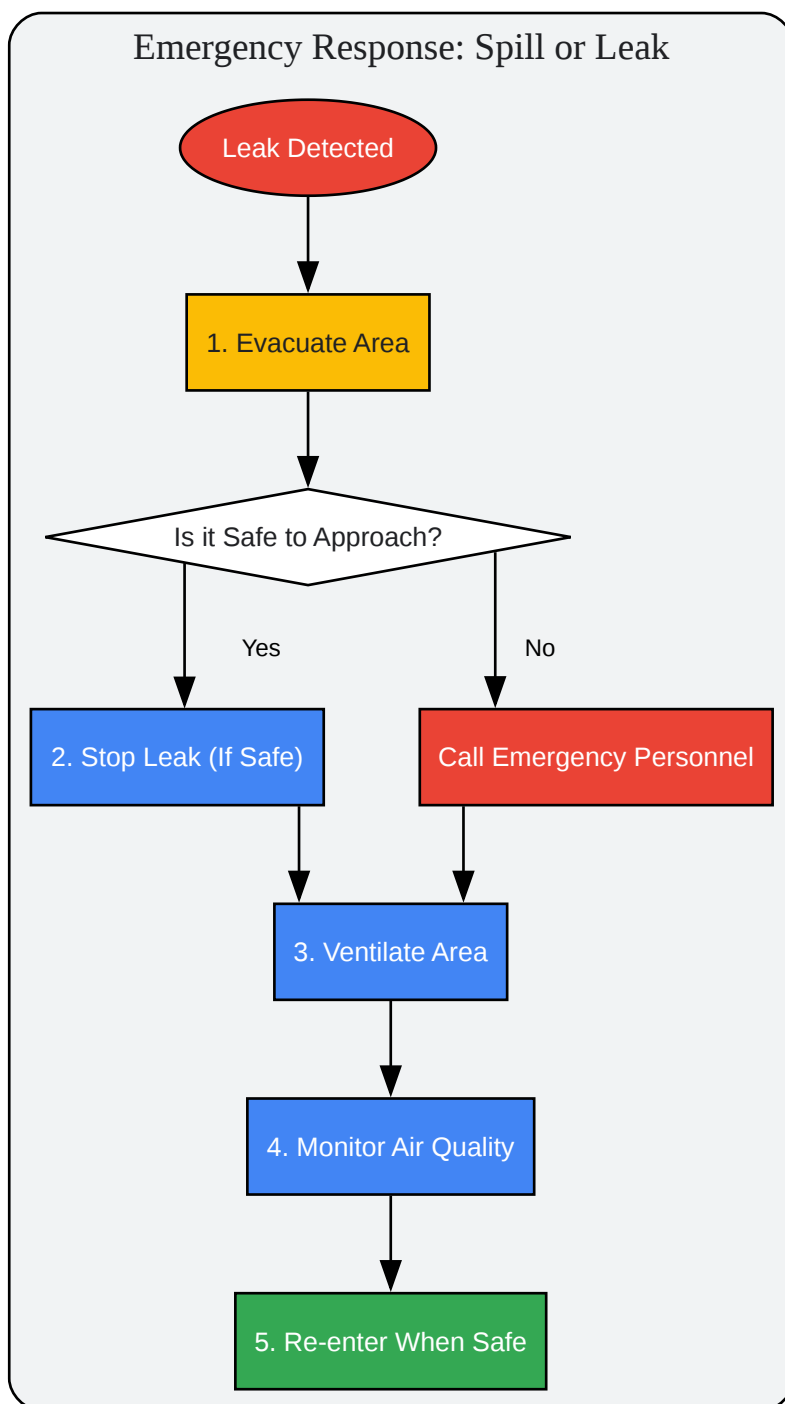


Seek medical attention.

- Eye Contact (Frostbite): Immediately flush eyes with large amounts of lukewarm water for at least 15 minutes.<sup>[10][11]</sup> Seek immediate medical attention.<sup>[3]</sup>

## Spill or Leak Response

- Evacuate: Immediately evacuate all non-essential personnel from the area.<sup>[4]</sup>
- Ventilate: Increase ventilation to the area.
- Stop Leak: If it can be done without risk, shut off the source of the leak (e.g., close the cylinder valve).<sup>[4]</sup>
- Monitor Air: Do not re-enter the area until air quality has been tested and deemed safe.<sup>[4]</sup>
- Report: Report the incident to the laboratory supervisor and institutional safety office.



[Click to download full resolution via product page](#)

**Caption:** Decision workflow for responding to a spill or leak.

## Fire Response

- **Dichlorotetrafluoroethane** is non-flammable.[10]

- If cylinders are exposed to fire, they may rupture or explode due to heat.[3][10]
- If possible and without risk, move containers away from the fire area.[10]
- Cool containers exposed to flames with water from a safe distance.[10]
- Use an extinguishing agent suitable for the surrounding fire.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. DICHLOROTETRAFLUOROETHANE | Occupational Safety and Health Administration [osha.gov]
2. 1,2-Dichlorotetrafluoroethane - Wikipedia [en.wikipedia.org]
3. Cfc 114 | C2Cl2F4 | CID 6429 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. refrigerants.com [refrigerants.com]
5. hudsontech.com [hudsontech.com]
6. nj.gov [nj.gov]
7. CDC - NIOSH Pocket Guide to Chemical Hazards - Dichlorotetrafluoroethane [cdc.gov]
8. cameo.mfa.org [cameo.mfa.org]
9. Dichlorotetrafluoroethane - IDLH | NIOSH | CDC [cdc.gov]
10. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
11. airgas.com [airgas.com]
12. airgas.com [airgas.com]
13. utsc.utoronto.ca [utsc.utoronto.ca]
14. research.uga.edu [research.uga.edu]
15. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
16. epfl.ch [epfl.ch]

- 17. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 18. echemi.com [echemi.com]
- 19. stacks.cdc.gov [stacks.cdc.gov]
- To cite this document: BenchChem. [handling and safety procedures for Dichlorotetrafluoroethane in a research lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200811#handling-and-safety-procedures-for-dichlorotetrafluoroethane-in-a-research-lab]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)